

Entrectinib quality of life outcomes comparative studies

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Entrectinib

CAS No.: 1108743-60-7

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Entrectinib's Clinical Efficacy Profile

The following table summarizes key efficacy data for **Entrectinib** from pooled analyses of clinical trials, which is often a consideration in treatment decisions impacting quality of life.

Metric	NTRK Fusion-Positive Solid Tumors	ROS1-Positive Metastatic NSCLC
Approved Indications	Adults/peds with metastatic/surgical-morbidity solid tumors; NTRK fusion confirmed; post-progression/not candidate for other therapy [1]	Adults with metastatic ROS1-positive NSCLC [1]
Objective Response Rate (ORR)	59% (13% complete response) [1]	74% (15% complete response) [1]
Durable Response	72%, 66%, 56% had responses ≥ 6 , ≥ 9 , ≥ 12 months, respectively [1]	75%, 57%, 38% had responses ≥ 9 , ≥ 12 , ≥ 18 months, respectively [1]

Metric	NTRK Fusion-Positive Solid Tumors	ROS1-Positive Metastatic NSCLC
Intracranial Response	Achieved in 3 of 4 patients with measurable CNS metastases at baseline [1]	Achieved in 7 of 10 patients with measurable CNS metastases at baseline [1]
Key Clinical Trials	ALKA-372-001, STARTRK-1, STARTRK-2 (pooled analysis of 54 adults) [1]	ALKA-372-001, STARTRK-1, STARTRK-2 (pooled analysis of 92 adults) [1]

Comparison with Larotrectinib

Entrectinib and Larotrectinib are both NTRK inhibitors. While no head-to-head clinical trials exist, one study used modeling of clinical trial data to indirectly compare their effectiveness, which can be a factor in overall treatment quality. The table below outlines this comparison.

Aspect	Larotrectinib	Entrectinib
Approval & Patient Population	Adults and pediatric patients (≥ 1 month) [2]	Adults and pediatric patients (≥ 12 years) [2]
Key Targets	NTRK gene fusions [2]	NTRK, ROS1, ALK [1]
ORR (from pooled trial data)	75% (in 218 patients) [2]	57% (in 54 adults, US dataset) [2]
Median Duration of Response (DOR)	49.3 months [2]	10.4 months [2]
Median Progression-Free Survival (PFS)	35.4 months [2]	11.2 months [2]
Modeled Comparative Effectiveness	One study projected longer life years and quality-adjusted life years (QALYs) vs.	The same study found entrectinib was projected to

Aspect	Larotrectinib	Entrectinib
	entrectinib in colorectal cancer, soft tissue sarcoma, and patients with brain mets [3]	provide fewer LYs and QALYs in these specific patient groups [3]

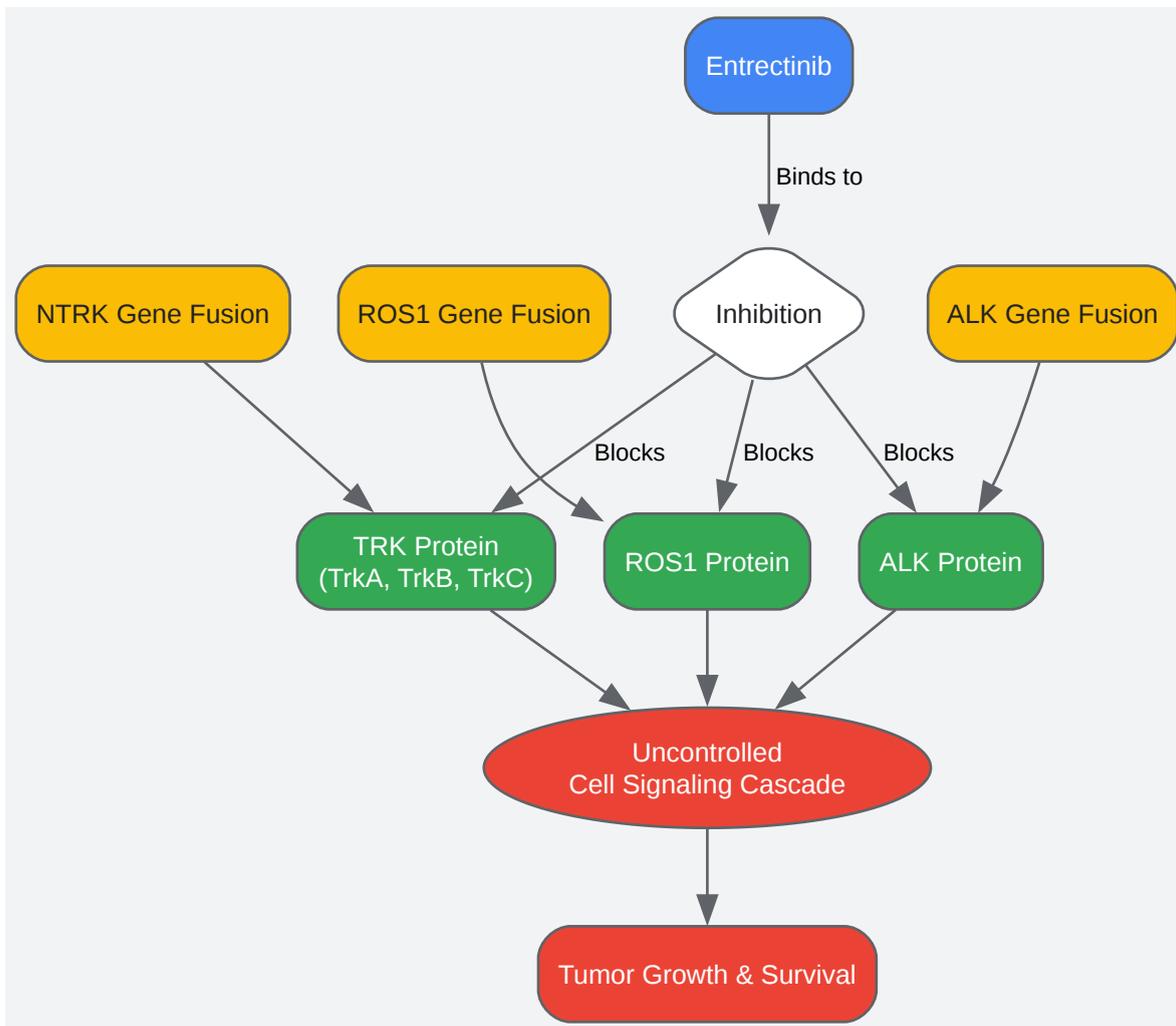
Experimental Protocols from Key Studies

For your research, here are the methodologies from the pivotal trials and comparative analyses cited:

- **Entrectinib Clinical Trials Protocol:** The efficacy data for **Entrectinib** is based on **pooled analyses** from three multicenter, open-label, single-arm phase 1/2 studies: **ALKA-372-001, STARTRK-1 (NCT02097810), and STARTRK-2 (NCT02568267)** [1]. The primary efficacy endpoints were **Objective Response Rate (ORR)** and **Duration of Response (DOR)**, as evaluated by a blinded independent review committee using **RECIST 1.1 criteria**. An additional key outcome measure was **intracranial response** in patients with measurable central nervous system (CNS) metastases at baseline who had not received recent radiation [1].
- **Indirect Comparison Methodology:** The comparative effectiveness study between Larotrectinib and **Entrectinib** used a **partitioned survival modeling** approach. This method extrapolates outcomes from separate clinical trials to estimate and compare expected **life years (LYs)** and **quality-adjusted life years (QALYs)** for the two treatments [3].

Entrectinib's Mechanism of Action

The diagram below illustrates how **Entrectinib** works at a molecular level, which is fundamental to understanding its clinical profile.



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To cite this document: Smolecule. [Entrectinib quality of life outcomes comparative studies].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b549072#entrectinib-quality-of-life-outcomes-comparative-studies>]

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Address: Ontario, CA 91761, United States

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